

An In-depth Technical Guide to the Physical Characteristics of 2-Trifluoroacetylpyrrole

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Compound of Interest

Compound Name: 2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone

Cat. No.: B1316261

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Note to the Reader: The scientific literature and chemical databases predominantly provide data for 2-trifluoroacetylpyrrole, with limited to no information available for the 3-trifluoroacetylpyrrole isomer. This guide focuses on the well-documented 2-trifluoroacetylpyrrole, which is the likely compound of interest for research and development professionals.

This technical guide provides a comprehensive overview of the core physical and chemical properties of 2-trifluoroacetylpyrrole. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental context, and clear visual representation of its synthesis.

Core Physical and Chemical Properties

2-Trifluoroacetylpyrrole is a substituted pyrrole derivative characterized by the presence of an electron-withdrawing trifluoroacetyl group at the second position of the pyrrole ring.^{[1][2]} This substitution significantly influences its chemical reactivity and physical properties.^[2] The compound typically appears as an off-white to light brown solid at temperatures below 48°C and transitions to a liquid state above 50°C.^{[1][3][4]}

Quantitative Data Summary

The following table summarizes the key physical and chemical data for 2-trifluoroacetylpyrrole, compiled from various chemical data sources.

Property	Value	Source
Molecular Formula	C ₆ H ₄ F ₃ NO	[1][2][3]
Molecular Weight	163.10 g/mol	[5][6][7]
Melting Point	48-50 °C (lit.)	[1][3][4][5][6][8]
Boiling Point	193.9 ± 35.0 °C (Predicted)	[1][3][4]
Density	1.409 ± 0.06 g/cm ³ (Predicted)	[1][3][4]
pKa	13.58 ± 0.50 (Predicted)	[1][3][4]
Form	Solid	[1][3][5][6]
Appearance	Off-white to light brown	[1][3][4]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[1][3][4]
CAS Number	2557-70-2	[1][5][6][7]

Experimental Protocols

A prevalent method for the synthesis of 2-trifluoroacetylpyrrole involves the electrophilic acylation of pyrrole using trifluoroacetic anhydride (TFAA).[1][4][6][9] This reaction is notable for its rapid kinetics.[9]

Synthesis of 2-Trifluoroacetylpyrrole via Trifluoroacetylation:

- Reactants:
 - Pyrrole
 - Trifluoroacetic Anhydride (TFAA)
- Solvent: Benzene[1][6] or Dichloromethane (CH₂Cl₂)[10]
- Procedure:
 - A solution of the chosen solvent (e.g., benzene or dichloromethane) is prepared.

- The solution is cooled to a reduced temperature, typically 0°C or -15°C, under an inert atmosphere such as argon.[\[1\]](#)[\[10\]](#)
- Pyrrole is introduced into the cooled solvent.
- Trifluoroacetic anhydride (TFAA) is added to the solution. The high reactivity of pyrrole towards electrophilic substitution facilitates a rapid reaction with TFAA.[\[9\]](#)
- The reaction proceeds to yield 2-trifluoroacetylpyrrole as the primary product. It is important to manage the reaction conditions carefully, as the high reactivity of pyrrole can lead to the formation of polymeric byproducts, especially in the presence of acid catalysts.[\[9\]](#)

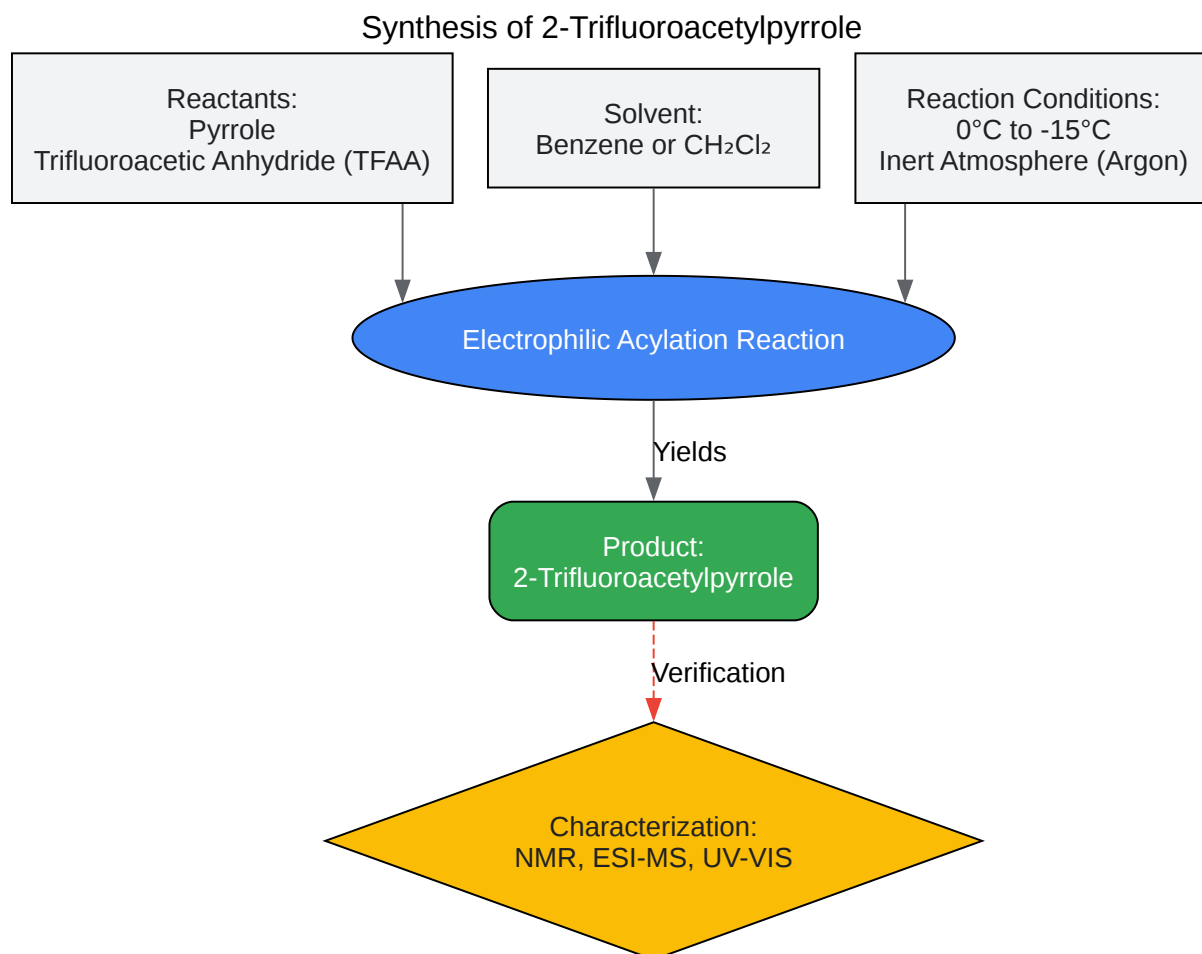
Characterization Methods:

Following synthesis, the structure and purity of the resulting pyrrole derivatives are typically confirmed using a variety of analytical techniques, including:

- ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy[\[11\]](#)
- Electrospray Ionization Mass Spectrometry (ESI-MS)[\[11\]](#)
- UV-VIS Spectrophotometry[\[11\]](#)

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of 2-trifluoroacetylpyrrole.



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Caption: Workflow for the synthesis and characterization of 2-trifluoroacetylpyrrole.

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